Application Notes and Protocols for 5(6)-ROX in Fluorescence Microscopy

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Compound of Interest

Compound Name: *5(6)-ROX*

Cat. No.: *B8069391*

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Introduction to 5(6)-ROX

5(6)-Carboxy-X-rhodamine (**5(6)-ROX**) is a bright, red-orange fluorescent dye widely utilized in various biological research and drug development applications. As a member of the rhodamine family of dyes, ROX exhibits excellent photostability and its fluorescence is largely independent of pH in the physiological range, making it a robust tool for fluorescence microscopy.[1] It is commonly used for labeling proteins, nucleic acids, and other biomolecules to visualize their localization, dynamics, and interactions within cells.[2][3][4] **5(6)-ROX** is a mixture of two isomers, the 5-carboxy and 6-carboxy derivatives, which have nearly identical spectral properties.[5][6] For applications requiring high-resolution separation of labeled products, single-isomer versions (5-ROX or 6-ROX) are also available.[5]

These application notes provide an overview of the properties of **5(6)-ROX** and its derivatives, detailed protocols for labeling proteins and oligonucleotides, and guidance for their use in fluorescence microscopy.

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Data Presentation: Properties of 5(6)-ROX and its Derivatives

The selection of a suitable fluorophore is critical for the success of fluorescence-based experiments. The following table summarizes the key quantitative data for **5(6)-ROX** and its commonly used amine-reactive succinimidyl ester derivative.

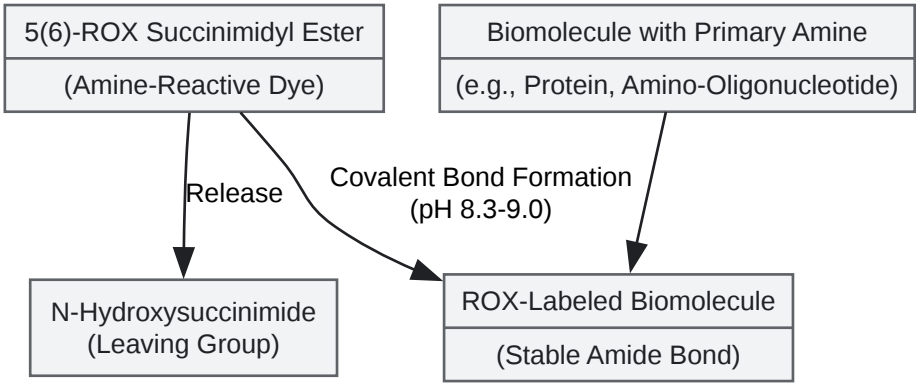
Property	5(6)-ROX (Carboxylic Acid)	5(6)-ROX, Succinimidyl Ester (SE)
Molecular Formula	$C_{33}H_{30}N_2O_5$[3]	$C_{37}H_{33}N_3O_7$[7]
Molecular Weight	534.60 g/mol [3][8]	~631.67 g/mol
Excitation Maximum (λex)	~570-578 nm[8][9]	~575 nm
Emission Maximum (λem)	~595-604 nm[8][9]	~600 nm
Molar Extinction Coefficient (ε)	~82,000 $cm^{-1}M^{-1}$[8]	~82,000 $cm^{-1}M^{-1}$
Quantum Yield (Φ)	~0.94[8]	Not widely reported, but expected to be high
Solubility	DMSO, DMF, Methanol[7]	Anhydrous DMSO, DMF[10]
Storage Conditions	-20°C, protect from light[7]	-20°C, protect from light, desiccated[5]

Mandatory Visualizations

Labeling Chemistry of 5(6)-ROX Succinimidyl Ester

The most common method for labeling biomolecules with **5(6)-ROX** is through the use of its N-hydroxysuccinimidyl (NHS) ester derivative. This amine-reactive compound forms a stable covalent amide bond with primary amines, such as the ε-amino group of lysine residues in proteins or amino-modified oligonucleotides.

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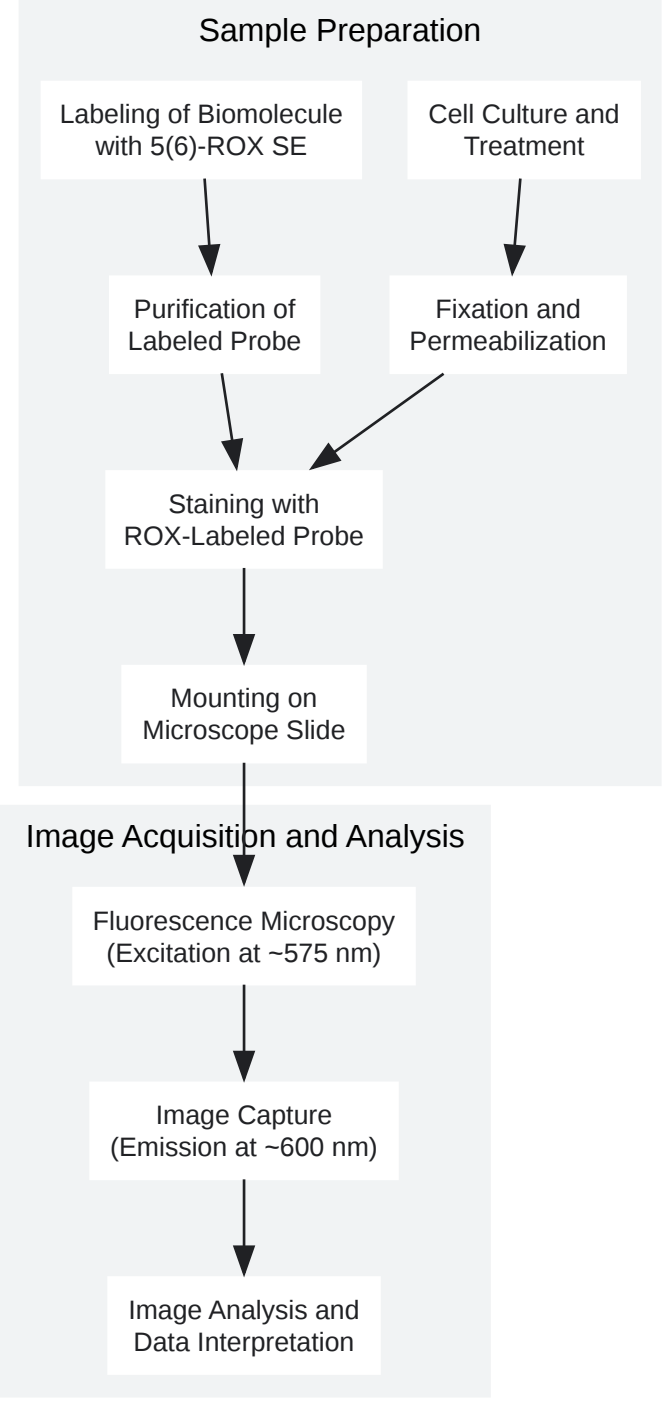
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Caption: NHS ester reaction for labeling biomolecules.

General Workflow for Fluorescence Microscopy

The following diagram illustrates a typical workflow for preparing and imaging samples using **5(6)-ROX** labeled probes in fluorescence microscopy.

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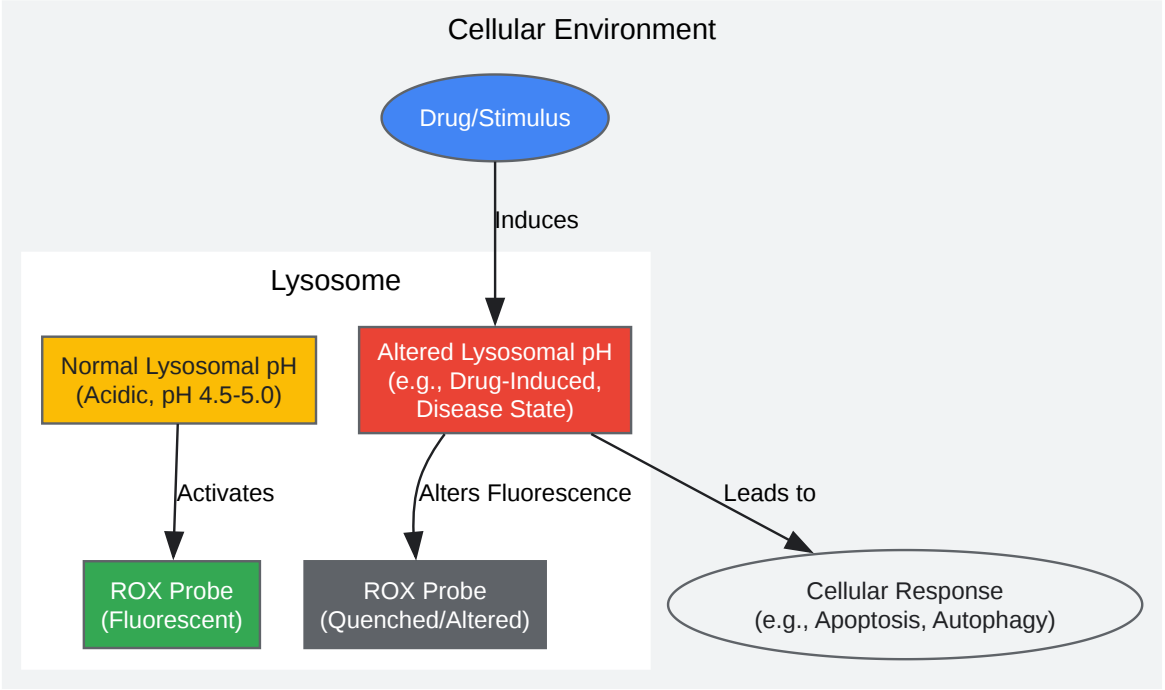
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Caption: Fluorescence microscopy experimental workflow.

Example Signaling Pathway: Monitoring Lysosomal pH

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Rhodamine-based probes can be designed to be sensitive to pH changes within cellular compartments like lysosomes. This diagram illustrates a simplified concept of how a ROX-labeled probe could be used to monitor changes in lysosomal pH, which is relevant in studies of cellular health, disease, and drug-induced toxicity.



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Caption: Monitoring lysosomal pH with a ROX probe.

Experimental Protocols

Protocol 1: Labeling Proteins with **5(6)-ROX** Succinimidyl Ester

This protocol provides a general procedure for conjugating **5(6)-ROX** SE to proteins. Optimization may be required for specific proteins and applications.

Materials:

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- **5(6)-ROX** Succinimidyl Ester (SE)
- Anhydrous Dimethylsulfoxide (DMSO) or Dimethylformamide (DMF)
- Protein of interest (in an amine-free buffer, e.g., PBS)
- Labeling Buffer: 0.1 M sodium bicarbonate, pH 8.3-9.0
- Quenching Buffer: 1.5 M hydroxylamine, pH 8.5 (optional) or 1 M Tris-HCl, pH 8.0
- Purification column (e.g., desalting spin column or size-exclusion chromatography column)
- BSA for determining protein concentration (optional)

Procedure:

- Prepare Protein Solution:
  - Dissolve the protein in the Labeling Buffer at a concentration of 5-20 mg/mL.[11] If the protein is in a buffer containing primary amines (e.g., Tris), it must be dialyzed against an amine-free buffer like PBS.
- Prepare ROX SE Stock Solution:
  - Immediately before use, dissolve **5(6)-ROX** SE in anhydrous DMSO or DMF to a concentration of 10 mg/mL.[10][11] Vortex briefly to ensure complete dissolution.
- Labeling Reaction:
  - While gently stirring or vortexing the protein solution, slowly add the ROX SE stock solution.[11] The recommended molar ratio of dye to protein is typically between 5:1 and 20:1. This should be optimized for your specific protein and desired degree of labeling.
  - Incubate the reaction for 1 hour at room temperature, protected from light.[10][11]
- Quench the Reaction (Optional):

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- To stop the labeling reaction and remove any unreacted NHS ester, add the Quenching Buffer to a final concentration of 10-100 mM.
- Incubate for 30-60 minutes at room temperature.[11]

- Purification of the Labeled Protein:
  - Separate the ROX-labeled protein from the unreacted dye and quenching buffer components using a desalting spin column or size-exclusion chromatography. Follow the manufacturer's instructions for the chosen purification method.
- Determine Degree of Labeling (DOL):
  - The DOL can be calculated by measuring the absorbance of the labeled protein at 280 nm (for protein) and ~575 nm (for ROX).
  - Protein Concentration (M) = [A_{280} - (A_{575} x CF)] / ε_protein
  - Dye Concentration (M) = A_{575} / ε_dye
  - DOL = Dye Concentration / Protein Concentration
  - Where CF is the correction factor for the dye's absorbance at 280 nm (typically around 0.17 for ROX), ε_protein is the molar extinction coefficient of the protein, and ε_dye is the molar extinction coefficient of ROX (~82,000 $cm^{-1}M^{-1}$).
- Storage:
  - Store the labeled protein at 4°C for short-term use or at -20°C or -80°C for long-term storage, protected from light.

Protocol 2: Labeling Amino-Modified Oligonucleotides with 5(6)-ROX Succinimidyl Ester

This protocol describes the labeling of oligonucleotides that have been synthesized with a primary amine modification.

Materials:

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- **5(6)-ROX** Succinimidyl Ester (SE)
- Anhydrous Dimethylsulfoxide (DMSO) or Dimethylformamide (DMF)
- Amino-modified oligonucleotide
- Conjugation Buffer: 0.1 M sodium carbonate/bicarbonate buffer, pH 9.0[12]
- Sterile, nuclease-free water
- Purification system (e.g., HPLC with a C18 column or desalting spin column)[13]

Procedure:

- Prepare Oligonucleotide Solution:
  - Dissolve the amino-modified oligonucleotide in the Conjugation Buffer to a final concentration that allows for a suitable reaction volume.[14]
- Prepare ROX SE Stock Solution:
  - Freshly prepare a 10 mg/mL solution of **5(6)-ROX** SE in anhydrous DMSO or DMF.[12]
- Labeling Reaction:
  - Add the ROX SE stock solution to the oligonucleotide solution. A 10-20 fold molar excess of the dye is typically used.
  - Vortex the mixture and incubate at room temperature for at least 2 hours, or overnight, protected from light.[12][14]
- Purification of the Labeled Oligonucleotide:
  - Purify the ROX-labeled oligonucleotide from unreacted dye and other reaction components.
  - Desalting Column: For removal of excess dye from longer oligonucleotides, a desalting spin column can be effective.

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- HPLC: For higher purity, reverse-phase HPLC (RP-HPLC) is recommended.[13] Use a C18 column with a gradient of acetonitrile in a buffer such as triethylammonium acetate (TEAA).[13] Monitor the elution at 260 nm (for the oligonucleotide) and ~575 nm (for ROX).

- Quantification and Storage:
  - Quantify the labeled oligonucleotide using UV-Vis spectrophotometry, accounting for the absorbance of both the oligonucleotide and the ROX dye.
  - Store the purified, labeled oligonucleotide at -20°C in a nuclease-free buffer, protected from light.

Troubleshooting Guide

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Issue	Possible Cause	Suggested Solution
Low or no fluorescence signal after labeling	Inefficient labeling reaction.	- Ensure the protein/oligonucleotide buffer is amine-free.[10]- Confirm the pH of the labeling buffer is between 8.3 and 9.0.[14]- Use freshly prepared ROX SE solution.
Low degree of labeling (DOL).	- Increase the molar ratio of dye to biomolecule.- Increase the reaction time.	
Quenching of the fluorophore.	- A very high DOL can lead to self-quenching. Reduce the dye-to-biomolecule ratio.- Ensure the purification step effectively removes all free dye.	
High background fluorescence in microscopy	Incomplete removal of free dye.	- Optimize the purification protocol. Consider using a different purification method (e.g., dialysis followed by column chromatography).
Non-specific binding of the labeled probe.	- Include blocking steps in your staining protocol (e.g., with BSA or serum).- Optimize washing steps to remove unbound probe.[15]	
Photobleaching during imaging	Excessive exposure to excitation light.	- Reduce the intensity of the excitation light.- Decrease the exposure time.- Use an anti-fade mounting medium.[16]
Precipitation of protein during labeling	High concentration of organic solvent from dye stock.	- Add the dye stock solution slowly while vortexing.- Do not exceed 10% (v/v) of organic

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		solvent in the final reaction mixture.
Alteration of protein properties by labeling.	- Reduce the DOL by lowering the dye-to-protein ratio.	

By following these guidelines and protocols, researchers can effectively utilize **5(6)-ROX** for robust and reliable fluorescent labeling in a wide range of microscopy applications.

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